

An In-depth Technical Guide to the Physicochemical Characteristics of 1-Bromobenzene-¹³C₆

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromobenzene-¹³C₆

Cat. No.: B051945

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical characteristics of 1-Bromobenzene-¹³C₆, an isotopically labeled compound crucial for a range of applications in research and development, including its use as a synthetic intermediate and in materials science.

Core Physicochemical Properties

1-Bromobenzene-¹³C₆ is a liquid at room temperature, distinguished by the incorporation of six carbon-13 isotopes in its benzene ring. This isotopic labeling provides a distinct mass shift, making it an invaluable tool in tracer studies and for the synthesis of other ¹³C-labeled compounds. Its fundamental physicochemical properties are summarized below.

Property	Value
Molecular Formula	[¹³ C] ₆ H ₅ Br
Molecular Weight	162.96 g/mol
CAS Number	112630-77-0
Appearance	Liquid
Melting Point	-31 °C (lit.)
Boiling Point	156 °C (lit.)
Density	1.547 g/mL at 25 °C
Refractive Index	n _{20/D} 1.559 (lit.)
Solubility	Soluble in DMF, DMSO, and Ethanol. Insoluble in water.
Flash Point	51 °C (closed cup)
Isotopic Purity	≥99 atom % ¹³ C

Spectroscopic Data

The isotopic labeling of 1-Bromobenzene-¹³C₆ is readily confirmed by mass spectrometry and ¹³C NMR spectroscopy.

- **Mass Spectrometry:** The mass spectrum of 1-Bromobenzene-¹³C₆ will exhibit a molecular ion peak (M⁺) that is 6 mass units higher than that of unlabeled bromobenzene. Due to the natural abundance of bromine isotopes (⁷⁹Br and ⁸¹Br), the mass spectrum will show a characteristic M and M+2 pattern.[\[1\]](#)
- **¹³C NMR Spectroscopy:** The ¹³C NMR spectrum is significantly altered by the isotopic enrichment. All carbon signals will be observed, and their coupling patterns can provide detailed structural information. Due to the high ¹³C enrichment, ¹³C-¹³C coupling will be prominent. The chemical shifts are not expected to differ significantly from unlabeled bromobenzene.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

The following are generalized protocols for the synthesis of 1-Bromobenzene- $^{13}\text{C}_6$ and the determination of its key physicochemical properties. These are based on established methods for unlabeled aryl halides and can be adapted for the isotopically labeled compound.^[5]

Synthesis of 1-Bromobenzene- $^{13}\text{C}_6$ (Adapted from Direct Bromination of Benzene)

This protocol describes the electrophilic aromatic substitution of Benzene- $^{13}\text{C}_6$.

Materials:

- Benzene- $^{13}\text{C}_6$
- Liquid bromine
- Iron filings (catalyst)
- 10% Sodium hydroxide solution
- Anhydrous calcium chloride
- Distillation apparatus
- Separatory funnel
- Three-necked flask with reflux condenser and dropping funnel

Procedure:

- In a three-necked flask equipped with a reflux condenser and a dropping funnel, place Benzene- $^{13}\text{C}_6$ and a small amount of iron filings.
- Slowly add liquid bromine from the dropping funnel to the flask. The reaction is exothermic and will produce hydrogen bromide gas, which should be vented safely.

- After the addition of bromine is complete, gently heat the mixture to approximately 60°C for about 45 minutes, or until the brown color of the bromine disappears.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water and a 10% sodium hydroxide solution to remove unreacted bromine and hydrogen bromide.
- Separate the organic layer and dry it over anhydrous calcium chloride.
- Purify the crude 1-Bromobenzene-¹³C₆ by fractional distillation, collecting the fraction at approximately 156°C.[6]

Determination of Boiling Point (Micro Method)

Apparatus:

- Thiele tube or other heating bath
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube

Procedure:

- Place a small amount of 1-Bromobenzene-¹³C₆ into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the liquid.
- Attach the test tube to a thermometer and immerse it in a heating bath (e.g., a Thiele tube filled with mineral oil).
- Heat the bath gently and observe the capillary tube. A stream of bubbles will emerge as the air inside expands.
- Continue heating until a rapid and continuous stream of bubbles is observed.

- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[\[7\]](#)[\[8\]](#)

Determination of Density

Apparatus:

- Pycnometer (density bottle) or a graduated cylinder and an analytical balance.

Procedure (using a graduated cylinder):

- Weigh a clean, dry graduated cylinder on an analytical balance.
- Add a known volume of 1-Bromobenzene- $^{13}\text{C}_6$ to the graduated cylinder.
- Reweigh the graduated cylinder containing the liquid.
- Calculate the density by dividing the mass of the liquid (final mass - initial mass) by the volume. For higher accuracy, a pycnometer should be used.[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

^{13}C NMR Sample Preparation

Materials:

- 1-Bromobenzene- $^{13}\text{C}_6$
- Deuterated solvent (e.g., CDCl_3)
- NMR tube

Procedure:

- Dissolve an appropriate amount of 1-Bromobenzene- $^{13}\text{C}_6$ in a deuterated solvent. For ^{13}C NMR, a higher concentration is generally preferred to obtain a good signal-to-noise ratio in a reasonable time.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Transfer the solution to a clean NMR tube to the appropriate height (typically 4-5 cm).

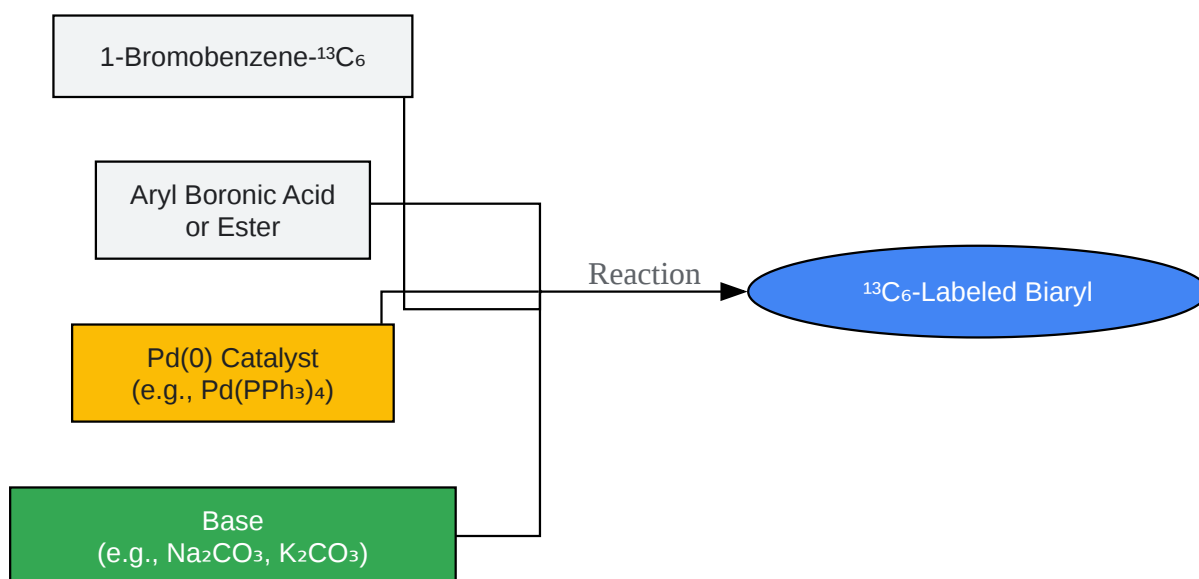
- Cap the NMR tube and ensure the exterior is clean before inserting it into the spectrometer.

Applications in Synthesis

1-Bromobenzene- $^{13}\text{C}_6$ is a key building block for introducing a ^{13}C -labeled phenyl group into more complex molecules. This is particularly valuable in pharmaceutical research for metabolism studies and in materials science for mechanistic investigations. Two common applications are in palladium-catalyzed cross-coupling reactions: the Suzuki-Miyaura coupling and the Sonogashira coupling.

Suzuki-Miyaura Coupling Workflow

The Suzuki-Miyaura coupling reaction forms a carbon-carbon bond between an organoboron compound and an organohalide. In this case, 1-Bromobenzene- $^{13}\text{C}_6$ serves as the organohalide. This reaction is widely used for the synthesis of biaryls, which are common motifs in pharmaceuticals and advanced materials.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

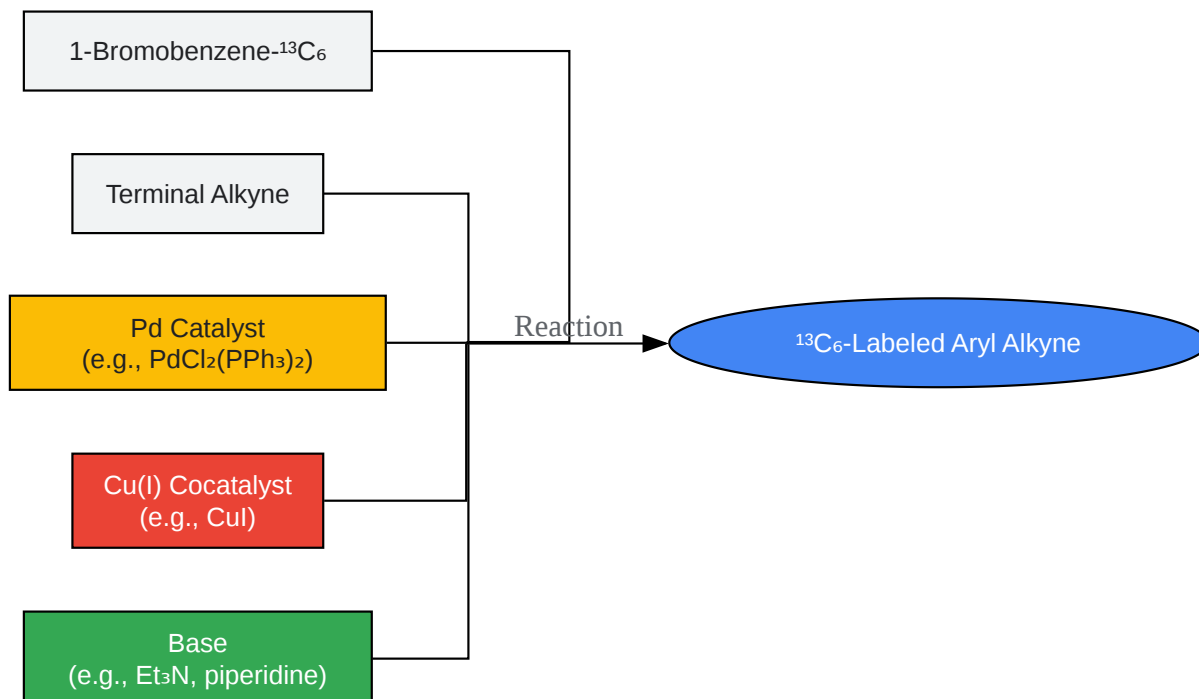


[Click to download full resolution via product page](#)

Suzuki-Miyaura Coupling Workflow

Sonogashira Coupling Workflow

The Sonogashira coupling reaction creates a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide. 1-Bromobenzene- $^{13}\text{C}_6$ can be used to synthesize ^{13}C -labeled aryl alkynes, which are important intermediates in organic synthesis and components of functional materials.^{[21][22]}

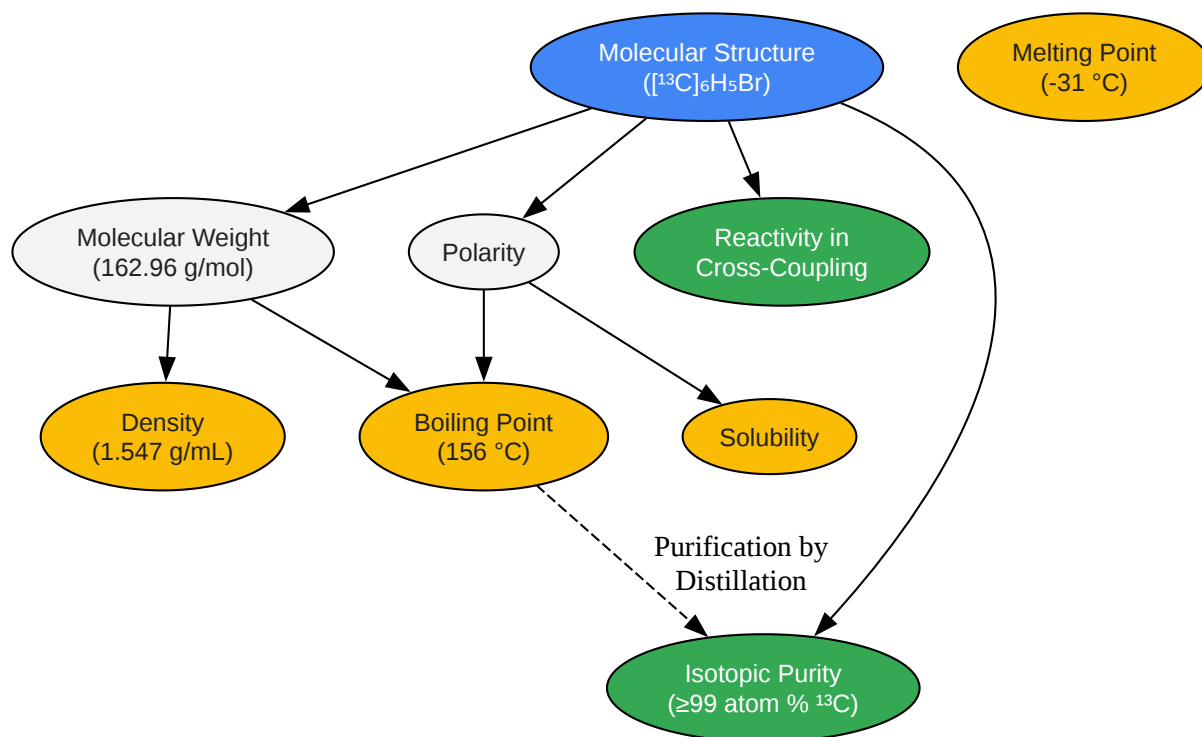


[Click to download full resolution via product page](#)

Sonogashira Coupling Workflow

Relationship of Physicochemical Properties

The physicochemical properties of 1-Bromobenzene- $^{13}\text{C}_6$ are interconnected and dictate its behavior and applications.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. benchchem.com [benchchem.com]
- 3. Bromination of Benzene Synthesis and Purification of Bromobenzene - 583 Words | Bartleby [bartleby.com]
- 4. chem.libretexts.org [chem.libretexts.org]

- 5. westlab.com [westlab.com]
- 6. scribd.com [scribd.com]
- 7. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 10. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 11. wjec.co.uk [wjec.co.uk]
- 12. chm.uri.edu [chm.uri.edu]
- 13. NMR Sample Preparation [nmr.chem.umn.edu]
- 14. Sample Preparation | Faculty of Mathematical & Physical Sciences [ucl.ac.uk]
- 15. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 16. How To Prepare And Run An NMR Sample - Blogs - News [alwsci.com]
- 17. Synthesis of polychlorinated biphenyls (PCBs) using the Suzuki-coupling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Synthesis of polychlorinated biphenyls and their metabolites with a modified Suzuki-coupling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. Yoneda Labs [yonedalabs.com]
- 21. researchgate.net [researchgate.net]
- 22. Sonogashira Coupling [organic-chemistry.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Characteristics of 1-Bromobenzene- $^{13}\text{C}_6$]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b051945#physicochemical-characteristics-of-1-bromobenzene-13c6>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com